

Proper Disposal Procedures for JC 40 (Sodium Calcium Aluminosilicate)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	JC 40	
Cat. No.:	B1672819	Get Quote

This document provides essential safety and logistical information for the proper disposal of **JC 40**, chemically identified as Sodium Calcium Aluminosilicate (CAS No. 1344-01-0). The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance.

Safety and Handling Precautions

JC 40 is generally considered a non-hazardous substance. However, it is crucial to handle it with care to minimize exposure and maintain a safe laboratory environment. Some formulations may contain trace amounts of crystalline quartz, which is a known carcinogen.

- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling JC 40.
 This includes:
 - Respiratory Protection: A NIOSH/MSHA-approved air-purifying dust or mist respirator is recommended to avoid inhalation of dust particles.[1]
 - Eye Protection: Wear chemical safety goggles to protect against dust.
 - Hand Protection: Use appropriate gloves to prevent skin contact.[1]
 - Body Protection: Wear a lab coat or other protective clothing to minimize skin exposure.
- Engineering Controls: Handle JC 40 in a well-ventilated area. Use local exhaust ventilation to control airborne dust.[1]



 General Hygiene: Avoid eating, drinking, or smoking in areas where JC 40 is handled. Wash hands thoroughly after handling.

Quantitative Data: Exposure Limits

The following table summarizes the occupational exposure limits for components that may be present in **JC 40**.

Chemical	CAS No.	ACGIH TLV-	NIOSH REL-	OSHA PEL-
Name		TWA	TWA	TWA
Nuisance Dust	N/A	10 mg/m³ (inhalable), 3 mg/m³ (respirable)	N/A	15 mg/m³ (total), 5 mg/m³ (respirable)
Crystalline	14808-60-7	0.025 mg/m³	0.05 mg/m³	0.05 mg/m³
Quartz (Silica)		(respirable)	(respirable)	(respirable)

Note: Exposure limits can vary. Always consult the specific Safety Data Sheet (SDS) for the product you are using.

Step-by-Step Disposal Procedures

The primary methods for the disposal of **JC 40** are outlined below. The most favorable course of action is to use an alternative chemical product with less inherent propensity for occupational exposure or environmental contamination.[2][3]

Step 1: Unused Material

Recycle or Return: If the JC 40 is unused and in its original container, the preferred method
of disposal is to recycle it for its approved use or return it to the manufacturer or supplier.[2]
 [3]

Step 2: Waste Material (Solid)

 Containerization: Collect waste JC 40 in a suitable, labeled, and sealed container to prevent dust from becoming airborne.



- Waste Classification: While generally considered non-hazardous, it is the waste generator's
 responsibility to determine if the discarded chemical is classified as hazardous waste
 according to US EPA guidelines (40 CFR Parts 261.3) and any state or local regulations.[1]
- Disposal: Dispose of the containerized waste at an approved waste disposal facility. For non-hazardous waste, this may be a sanitary landfill. Always comply with all federal, state, and local environmental regulations.[4]

Step 3: Spills

- Containment: Prevent further spread of the spilled material.
- Cleanup: Carefully sweep or vacuum up the spilled material. Avoid generating dust. Place the collected material into a suitable container for disposal.[1]
- Decontamination: Clean the spill area with water.

Step 4: Contaminated PPE

- Segregation: Contaminated protective clothing should be segregated to prevent direct personal contact by personnel who handle, dispose of, or clean the clothing.[2]
- Cleaning: Ensure that cleaning procedures for reusable PPE are complete and effective before reuse.
- Disposal: Dispose of single-use contaminated PPE as solid waste.

Experimental Protocols

For aluminum-containing waste in general, a specialized disposal method can be employed, although it may not be necessary for the non-reactive **JC 40**. This method involves treating the material under anhydrous conditions to prevent violent reactions.

Protocol: Anhydrous Hydrolysis of Aluminum Compounds

- Objective: To convert aluminum compounds into a form suitable for landfill disposal.
- Materials:





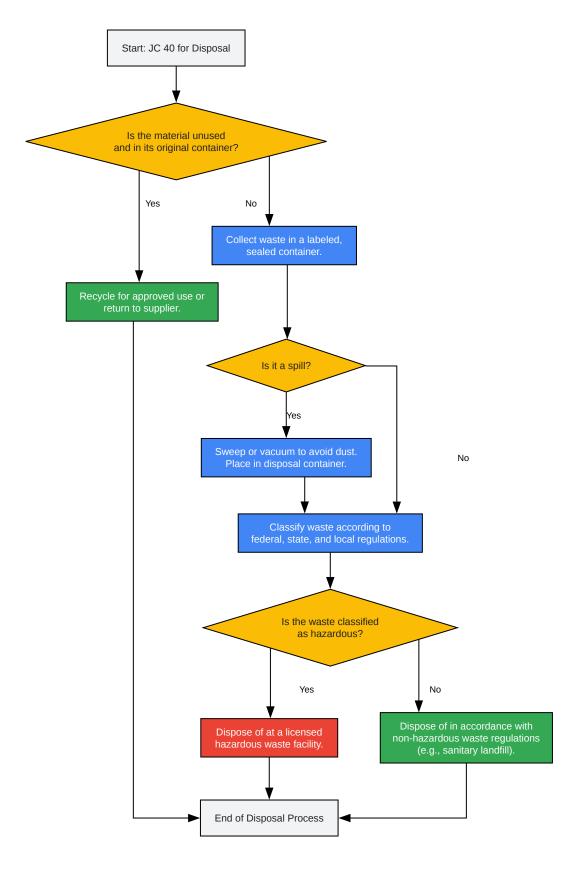


- Waste aluminum compound
- Anhydrous hydrolysis agent (e.g., calcium hydroxide)
- Suitable solvent (if necessary)
- Reaction vessel
- Procedure: a. Under anhydrous conditions, react the aluminum-containing waste with an anhydrous hydrolysis agent such as calcium hydroxide. b. The reaction will form aluminum compounds that are suitable for landfill disposal. c. If a solvent was used, it should be recovered. This is a general procedure for aluminum compounds and should be adapted and tested on a small scale by qualified personnel before being applied to large quantities of JC 40 waste, as it may not be necessary for this specific, stable compound.

Logical Workflow for JC 40 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **JC 40**.





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Caption: Logical workflow for the proper disposal of JC 40.



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